

Bisphenol MIBK: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	4,4'-(1,3-Dimethylbutylidene)diphenol
Cat. No.:	B1346820

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bisphenol MIBK, scientifically known as 2,2-bis(4'-hydroxyphenyl)-4-methylpentane, is a member of the bisphenol family of chemical compounds. Characterized by two hydroxyphenyl functional groups, it shares structural similarities with the more widely known Bisphenol A (BPA). This technical guide provides an in-depth overview of Bisphenol MIBK, including its chemical and physical properties, probable synthesis and purification methodologies, analytical techniques for its determination, and an exploration of its toxicological profile and potential as an endocrine disruptor. The information is presented to support research, scientific investigation, and drug development activities.

Chemical and Physical Properties

Bisphenol MIBK is an organic compound with the chemical formula C₁₈H₂₂O₂.^{[1][2]} It is also referred to by several synonyms, including 4,4'-(1,3-Dimethylbutylidene)bis[phenol], 2,2-(4-Hydroxyphenyl)-4-methylpentane, and Bis MIBK.^[1]

Table 1: Chemical Identifiers for Bisphenol MIBK

Identifier	Value
IUPAC Name	4-[2-(4-hydroxyphenyl)-4-methylpentan-2-yl]phenol
CAS Number	6807-17-6
Molecular Formula	C18H22O2
InChI Key	VHLLJTHDWPAQEM-UHFFFAOYSA-N
SMILES	CC(C)CC(C)(c1ccc(O)cc1)c1ccc(O)cc1

Table 2: Physicochemical Properties of Bisphenol MIBK

Property	Value	Source
Molecular Weight	270.37 g/mol	[2]
Melting Point	150 °C	[2]
Boiling Point	430.0 ± 25.0 °C at 760 mmHg	[2]
Flash Point	198.7 ± 17.8 °C	[2]
Density	1.1 ± 0.1 g/cm³	[2]
Refractive Index	1.572	[2]
PSA (Polar Surface Area)	40.5 Å²	[2]
XLogP3	4.8	[2]

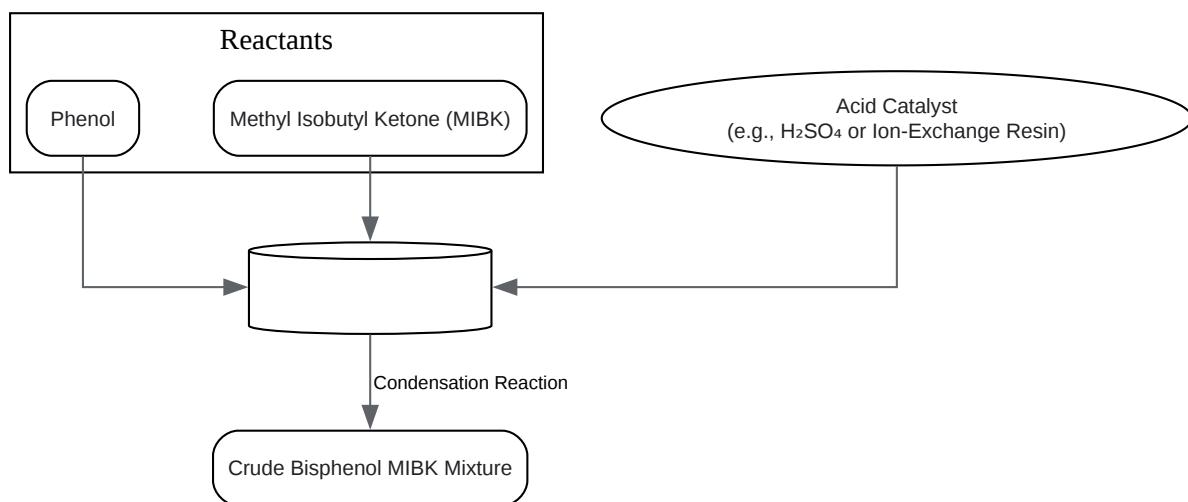
Synthesis and Purification

While specific, detailed experimental protocols for the synthesis of Bisphenol MIBK are not readily available in the reviewed literature, a probable synthesis route can be inferred from the well-established production methods for other bisphenols, such as Bisphenol A and Bisphenol B.[3][4] The most likely method is the acid-catalyzed condensation of phenol with methyl isobutyl ketone (MIBK).

Probable Synthesis Methodology

The synthesis would likely involve the reaction of two equivalents of phenol with one equivalent of methyl isobutyl ketone in the presence of a strong acid catalyst, such as sulfuric acid or a sulfonated polystyrene ion-exchange resin.^{[3][4]} The reaction is typically carried out at elevated temperatures.

Experimental Workflow: Synthesis of Bisphenol MIBK



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Caption: Probable synthesis workflow for Bisphenol MIBK.

Purification

The crude product from the synthesis will contain unreacted starting materials, the desired p,p'-isomer of Bisphenol MIBK, the o,p'-isomer, and other byproducts. Purification is crucial to isolate the desired isomer with high purity. Based on purification methods for similar bisphenols, a multi-step process involving crystallization is expected.^{[5][6][7]}

Experimental Protocol: Purification of Bisphenol MIBK

- Adduct Formation: The crude product is mixed with an excess of phenol and a specific amount of water. The mixture is heated to form a homogeneous liquid phase.
- Crystallization: The solution is then cooled to induce the crystallization of the Bisphenol MIBK-phenol adduct.
- Filtration/Centrifugation: The crystallized adduct is separated from the mother liquor, which contains the majority of the impurities.^[5]
- Washing: The crystals are washed with a suitable solvent, such as a mixture of water and an organic solvent (e.g., toluene), to remove residual impurities.^[6]
- Phenol Removal: The purified adduct is then treated to remove the phenol, typically through distillation or steam stripping, to yield high-purity Bisphenol MIBK.

Analytical Methods

A variety of analytical techniques can be employed for the determination and quantification of Bisphenol MIBK in various matrices. The choice of method depends on the sample matrix, the required sensitivity, and the available instrumentation.

Table 3: Analytical Techniques for Bisphenol Analysis

Technique	Detector	Sample Preparation	Key Features
HPLC	Fluorescence (FLD)	Liquid-liquid extraction, Solid-phase extraction (SPE)	Good sensitivity and selectivity for phenolic compounds. [8]
GC-MS	Mass Spectrometry (MS)	Derivatization (e.g., silylation), Liquid-liquid extraction	High selectivity and structural confirmation. [9] [10]
LC-MS/MS	Tandem Mass Spectrometry (MS/MS)	SPE, QuEChERS	Very high sensitivity and selectivity, suitable for complex matrices. [11] [12]

Gas Chromatography-Mass Spectrometry (GC-MS) - A General Protocol

- Extraction: The sample containing Bisphenol MIBK is extracted with a suitable organic solvent.
- Derivatization: The hydroxyl groups of Bisphenol MIBK are derivatized, for example, through silylation using a reagent like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA), to increase its volatility and improve chromatographic performance.[\[9\]](#)
- GC Separation: The derivatized sample is injected into a gas chromatograph equipped with a suitable capillary column (e.g., HP-1MS) to separate the analyte from other components.[\[9\]](#)
- MS Detection: The separated components are introduced into a mass spectrometer for detection and quantification. The mass spectrometer is typically operated in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity.[\[9\]](#)

Toxicity and Endocrine Disruption

The toxicological profile of Bisphenol MIBK has not been as extensively studied as that of BPA. However, due to its structural similarity, it is anticipated to exhibit similar biological activities,

including endocrine-disrupting properties.

GHS Classification

Based on available data, Bisphenol MIBK is classified with the following hazards:

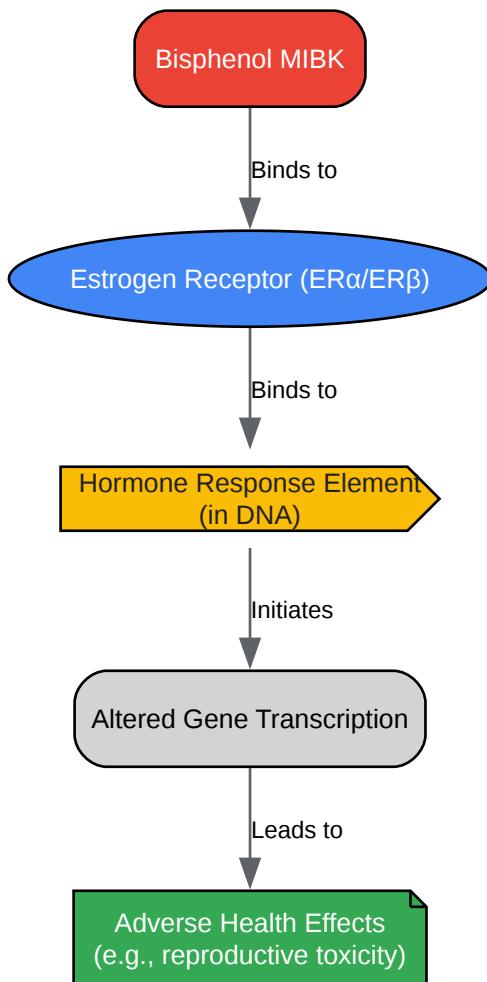
- Eye irritation (Category 2)
- Specific target organ toxicity – single exposure (Category 3)
- Reproductive toxicity (Category 1B)
- Hazardous to the aquatic environment, short-term (Acute) - Category Acute 1
- Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 1

The signal word is "Danger".

Endocrine Disruption

Bisphenols, including BPA, are known endocrine-disrupting chemicals (EDCs) that can interfere with the body's hormonal systems.[\[13\]](#)[\[14\]](#) The primary mechanism of action is through interaction with nuclear receptors, particularly estrogen receptors (ER α and ER β).[\[15\]](#)[\[16\]](#)

Signaling Pathway: General Mechanism of Bisphenol Endocrine Disruption



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Caption: Simplified signaling pathway of bisphenol endocrine disruption.

By binding to estrogen receptors, Bisphenol MIBK can mimic the effects of endogenous estrogens, leading to a cascade of downstream effects that can disrupt normal physiological processes.^[17] In vitro studies on other bisphenols have demonstrated their potential to induce cytotoxicity and oxidative stress.^{[18][19][20]}

Applications

Bisphenol MIBK is primarily used as a monomer in the production of polycarbonate plastics and epoxy resins.^[9] It can also be utilized as an antioxidant in plastics and rubber to prevent oxidative degradation.^{[1][21]} Its structural properties, such as steric hindrance provided by the dimethylbutylidene group, can enhance its performance as an antioxidant.^[1]

Conclusion

Bisphenol MIBK is a significant member of the bisphenol family with applications in polymer chemistry and as an industrial antioxidant. While detailed experimental data for this specific compound are limited in publicly available literature, its properties and reactivity can be largely inferred from its better-studied analogs. Its classification as a reproductive toxicant and a potential endocrine disruptor warrants careful handling and further investigation into its toxicological profile and environmental fate. This guide provides a foundational understanding for researchers and professionals working with or encountering this compound.

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